

Recommended working concentration for BRD4354 in cell culture

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Compound of Interest

Compound Name: BRD 4354 ditrifluoroacetate

Cat. No.: B2724257

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Application Notes and Protocols for BRD4354 in Cell Culture

Audience: Researchers, scientists, and drug development professionals.

Introduction: BRD4354 is a valuable chemical probe recognized as a moderately potent and selective inhibitor of Class IIa histone deacetylases (HDACs), specifically HDAC5 and HDAC9. [1] By inhibiting these enzymes, BRD4354 modulates the acetylation of histones and other proteins, which in turn alters gene expression.[1][2] These application notes provide comprehensive protocols and recommended working concentrations for the use of BRD4354 in various cell culture experiments.

Quantitative Data Summary

The inhibitory activity and recommended concentrations for BRD4354 are summarized below.

Table 1: In Vitro Inhibitory Activity of BRD4354 against HDAC Isoforms

Target	IC50 (µM)	HDAC Class
HDAC5	0.85	IIa
HDAC9	1.88	IIa
HDAC4	3.88	IIa
HDAC7	7.82	IIa
HDAC6	>10	IIb
HDAC8	13.8	I
HDAC1	>40	I
HDAC2	>40	I
HDAC3	>40	I
Data compiled from publicly available sources. [1] [3] [4]		

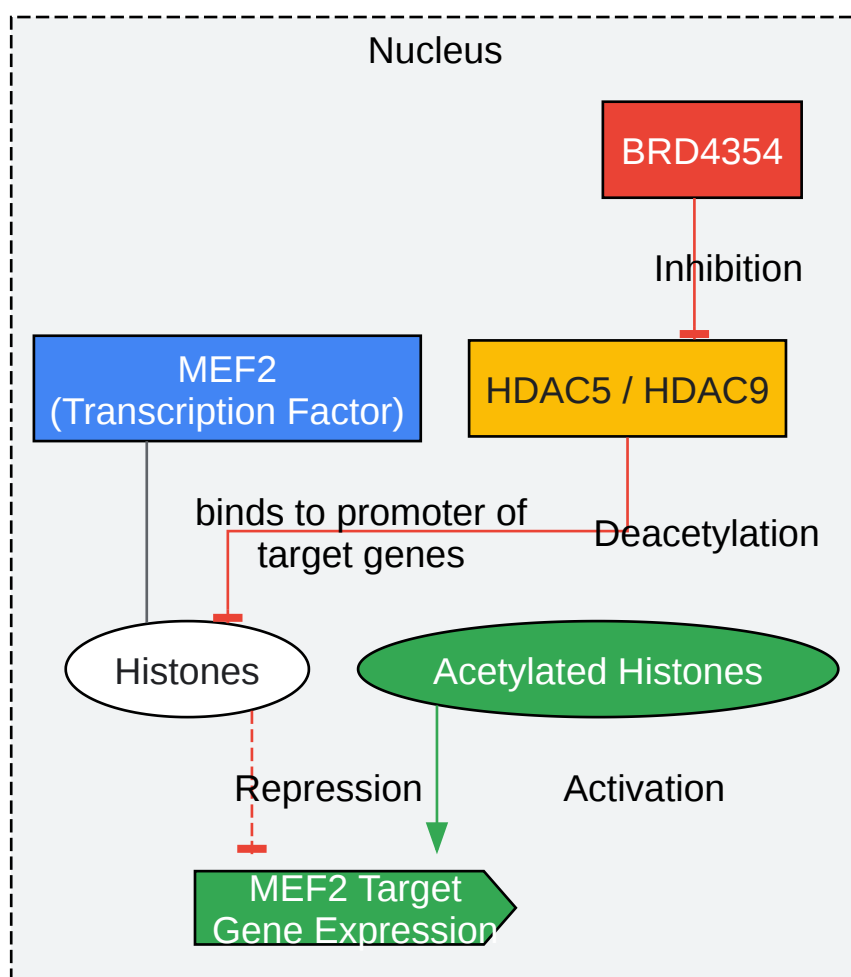
Table 2: Recommended Starting Concentration Ranges for BRD4354 in Cell Culture

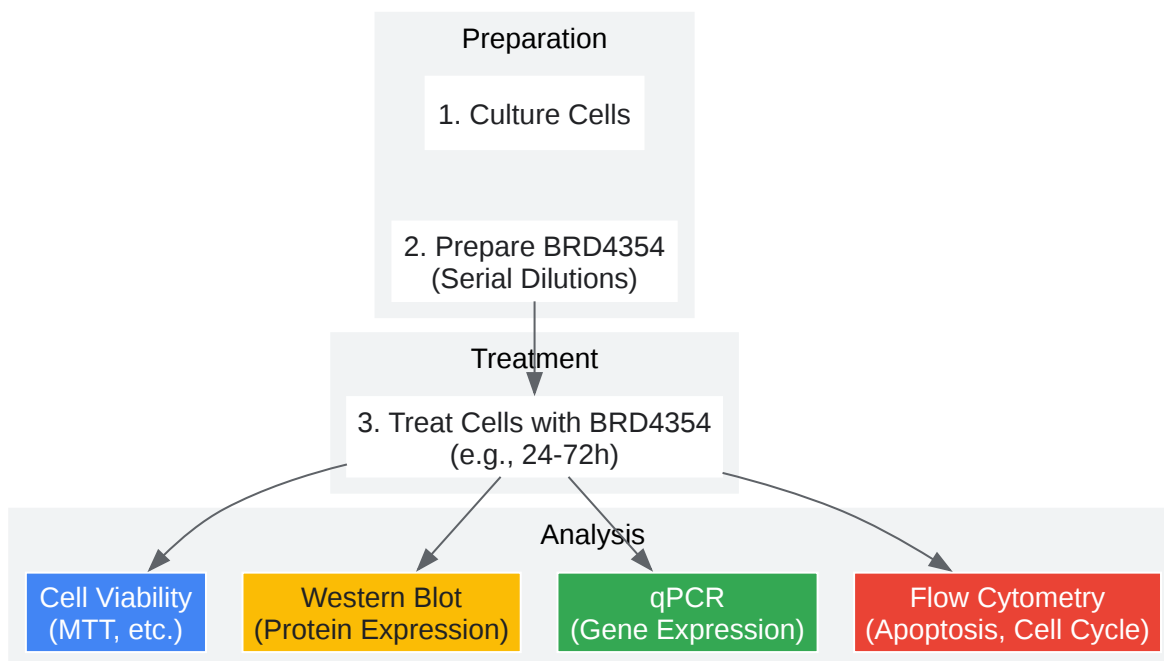
Assay Type	Cell Line Example	Recommended Concentration Range (μM)	Treatment Time (Hours)
Enzymatic Assays	-	0.1 - 10	Not Applicable
Gene Expression	A549	10	24
Cell Viability	Various Cancer Lines	0.5 - 25	24 - 72
Western Blot	A549	1 - 10	24
Apoptosis/Cell Cycle	Various Cancer Lines	0.5 - 20	24 - 72

These ranges are starting points and should be optimized for specific cell lines and experimental conditions.[\[3\]](#)[\[5\]](#)

Signaling Pathway and Experimental Workflow

Mechanism of Action: BRD4354's primary mechanism involves the inhibition of HDAC5 and HDAC9. These enzymes normally bind to the Myocyte Enhancer Factor 2 (MEF2) family of transcription factors, repressing their activity through histone deacetylation.[\[1\]](#) By inhibiting HDAC5/9, BRD4354 prevents this repression, leading to increased histone acetylation at the promoter regions of MEF2 target genes and subsequent activation of gene expression.[\[1\]](#)[\[2\]](#)





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References

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